

Application Notes and Protocols for Immunohistochemical Staining of KLHL29 in Tissue Samples

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Compound of Interest

Compound Name: KUNG29

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These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of Kelch-like family member 29 (KLHL29) protein in formalin-fixed, paraffin-embedded (FFPE) tissue samples. The protocol is intended to serve as a guideline and may require optimization for specific experimental conditions.

Introduction

KLHL29 is a member of the Kelch-like family of proteins, which are involved in various cellular processes, including protein ubiquitination and degradation. Recent studies have implicated KLHL29 as a potential tumor suppressor in triple-negative breast cancer (TNBC) by mediating the degradation of the RNA-binding protein DDX3X.^{[1][2]} Its expression and localization within tissues can provide valuable insights for both basic research and therapeutic development. Immunohistochemistry is a powerful technique to visualize the distribution of KLHL29 protein within the cellular and tissue context.

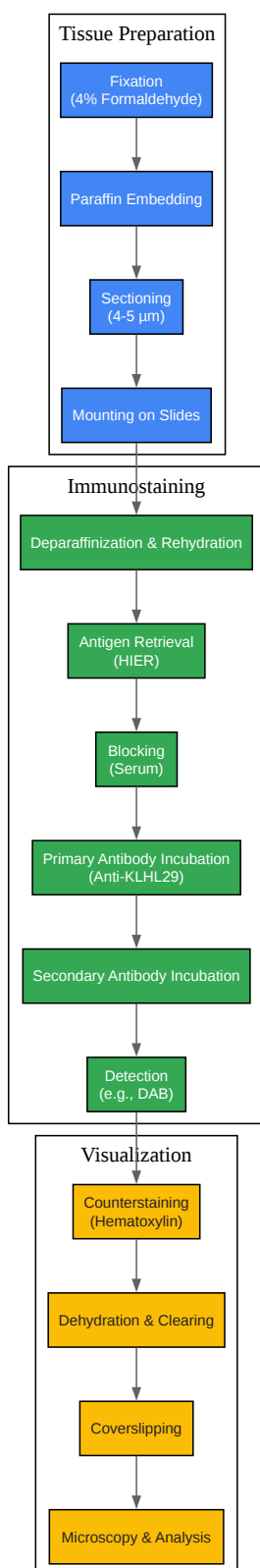
Data Presentation

The following table summarizes the recommended quantitative parameters for the IHC protocol. These values are derived from commercially available antibody datasheets and should be used as a starting point for optimization.

Parameter	Recommended Value	Source
Primary Antibody Dilution	1:50 - 1:100	[3] [4]
Antigen Retrieval	Heat-Induced Epitope Retrieval (HIER)	General Recommendation [5] [6] [7]
Primary Antibody Incubation	Overnight at 4°C	General Recommendation [8]
Secondary Antibody Incubation	1 hour at room temperature	General Recommendation [9]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the immunohistochemistry protocol for KLHL29.



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